

# Tetramethylammonium siloxanolate precursor chemicals

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## Compound of Interest

Compound Name: *Tetramethylammonium siloxanolate*

Cat. No.: *B13829826*

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An In-depth Technical Guide to **Tetramethylammonium Siloxanolate** Precursor Chemicals

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tetramethylammonium siloxanolate** (TMAS) is a quaternary ammonium salt recognized for its significant role as a versatile precursor and catalyst in polymer and materials science.<sup>[1]</sup> It is a derivative of tetramethylammonium hydroxide where a siloxanolate group replaces the hydroxide ion.<sup>[1]</sup> This compound is instrumental in the synthesis of silicones, acting as an effective catalyst for the polymerization of siloxanes.<sup>[1][2]</sup> Furthermore, its utility extends to the fabrication of advanced silica-based materials, where it serves as a precursor for mesoporous silica, gels, and nanoparticles.<sup>[1][3]</sup> Its unique properties, including solubility in nonpolar solvents and controlled reactivity, make it a valuable tool in various high-technology fields, from electronics to nanotechnology.<sup>[1][3]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis protocols, and key applications of **tetramethylammonium siloxanolate**.

## Chemical Properties and Specifications

**Tetramethylammonium siloxanolate** is commercially available, typically with a purity of 95%.<sup>[1]</sup> The compound's molecular formula and weight can vary in literature and commercial

listings, likely due to the existence of different siloxanolate or silicate anions associated with the tetramethylammonium cation. The most commonly cited species are detailed below.

| Property              | Value  | Source(s)    |
|-----------------------|--|--------------|
| CAS Number            | 68440-88-0   | [1][2][4]    |
| Molecular Formula     | C <sub>4</sub> H <sub>12</sub> NO <sub>2</sub> Si <sub>2</sub> (as siloxanolate)<br>C <sub>4</sub> H <sub>17</sub> NO <sub>2</sub> Si <sub>2</sub> C <sub>4</sub> H <sub>15</sub> NO <sub>4</sub> Si (as silicate)                         | [1][3][4][5] |
| Molecular Weight      | 162.31 g/mol (for C <sub>4</sub> H <sub>12</sub> NO <sub>2</sub> Si <sub>2</sub> ) 167.35 g/mol (for C <sub>4</sub> H <sub>17</sub> NO <sub>2</sub> Si <sub>2</sub> ) 169.25 g/mol (for C <sub>4</sub> H <sub>15</sub> NO <sub>4</sub> Si) | [1][3][4][5] |
| Physical State        | Liquid   | [4][6]       |
| Appearance            | Colorless liquid   | [4]          |
| Density               | 0.98 g/cm <sup>3</sup>   | [4][7]       |
| Flash Point           | >65°C  | [4]          |
| Refractive Index      | 1.4380   | [4]          |
| Thermal Decomposition | Above 130°C, decomposes into trimethylamine and methanol or dimethyl ether.[1]   | [1]          |

## Synthesis of Tetramethylammonium Siloxanolate

The synthesis of TMAS generally involves the reaction of a tetramethylammonium source, typically the hydroxide, with a silicon-containing precursor. Several methods have been developed to achieve this transformation.

## Synthesis from Tetramethylammonium Hydroxide and Silicic Acid

This method involves the direct reaction of precipitated silicic acid with an aqueous solution of tetramethylammonium hydroxide. The process yields a clear solution of the corresponding

tetramethylammonium silicate/siloxanolate, which can be crystallized upon concentration.

#### Experimental Protocol:

- To 82.2 g of precipitated silicic acid, add 1250 ml of a 10% aqueous solution of tetramethylammonium hydroxide.[8]
- Stir the resulting mixture at 25°C for 16 hours.[8]
- Increase the temperature to 50°C and continue stirring for an additional 8 hours until a clear solution is obtained.[8]
- Concentrate the solution to approximately two-thirds of its initial volume using a rotary evaporator.[8]
- Induce crystallization by cooling the concentrated solution to 4°C.[8]
- Isolate the resulting crystals, which consist of hydrated tetramethylammonium silicate.[8]

## Synthesis from Tetramethylammonium Hydroxide and Cyclic Siloxanes

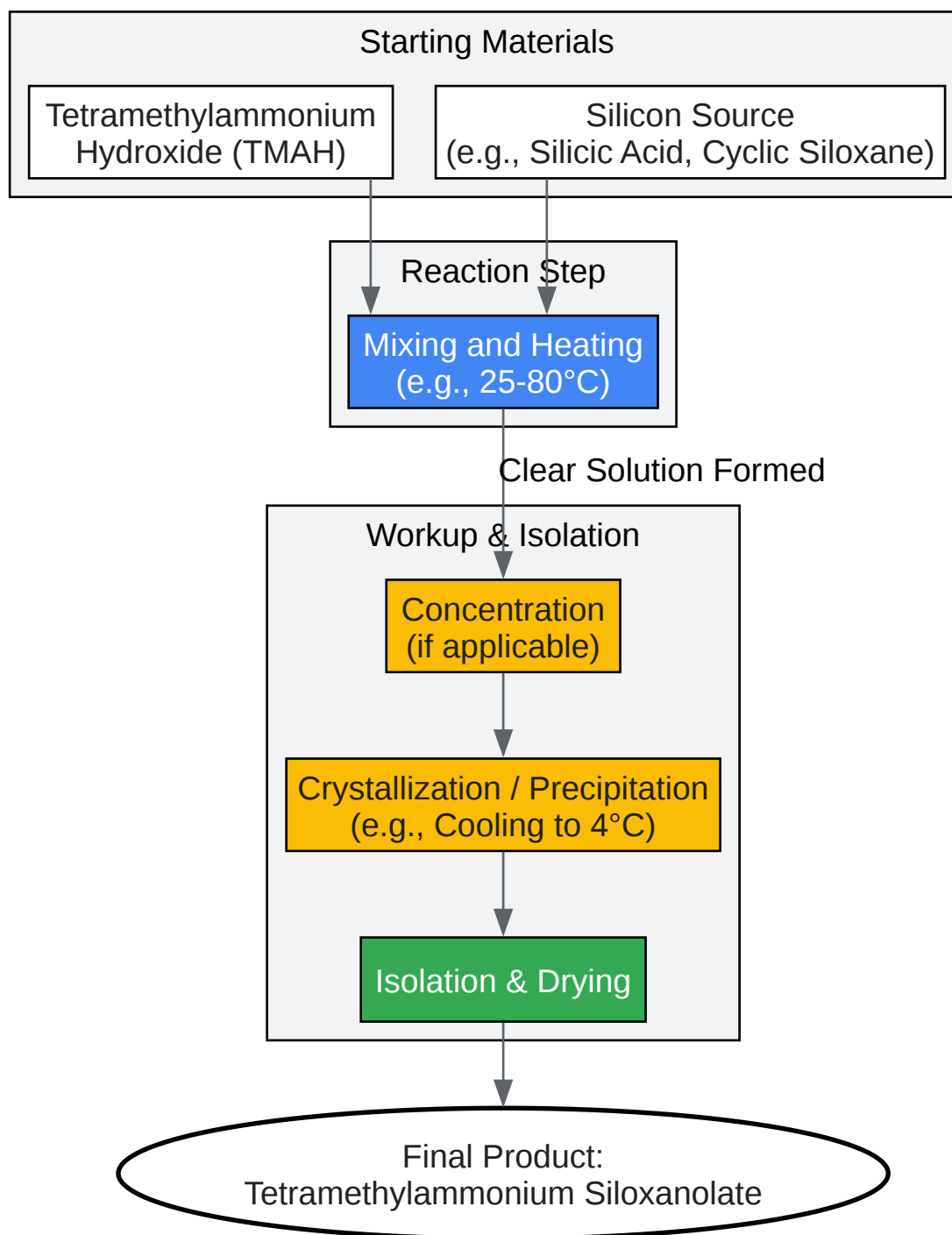
This is a common industrial method where TMAH is formed as an intermediate during the polymerization of cyclic siloxanes.

#### Experimental Protocol:

- Charge a reaction vessel with cyclic dimethylsiloxane (e.g., octamethylcyclotetrasiloxane, D<sub>4</sub>).
- Add a catalytic amount of tetramethylammonium hydroxide.
- Heat the mixture to approximately 80°C.[1] At this temperature, the hydroxide reacts with the siloxane to form **tetramethylammonium siloxanolate** in situ.[1]
- The formed siloxanolate initiates the ring-opening polymerization of the cyclic siloxane.

- For solvent-assisted synthesis, a solvent such as N,N-dimethylformamide can be used to maintain a homogeneous reaction phase and potentially improve yield.[1]

## General Synthesis Workflow for TMAH



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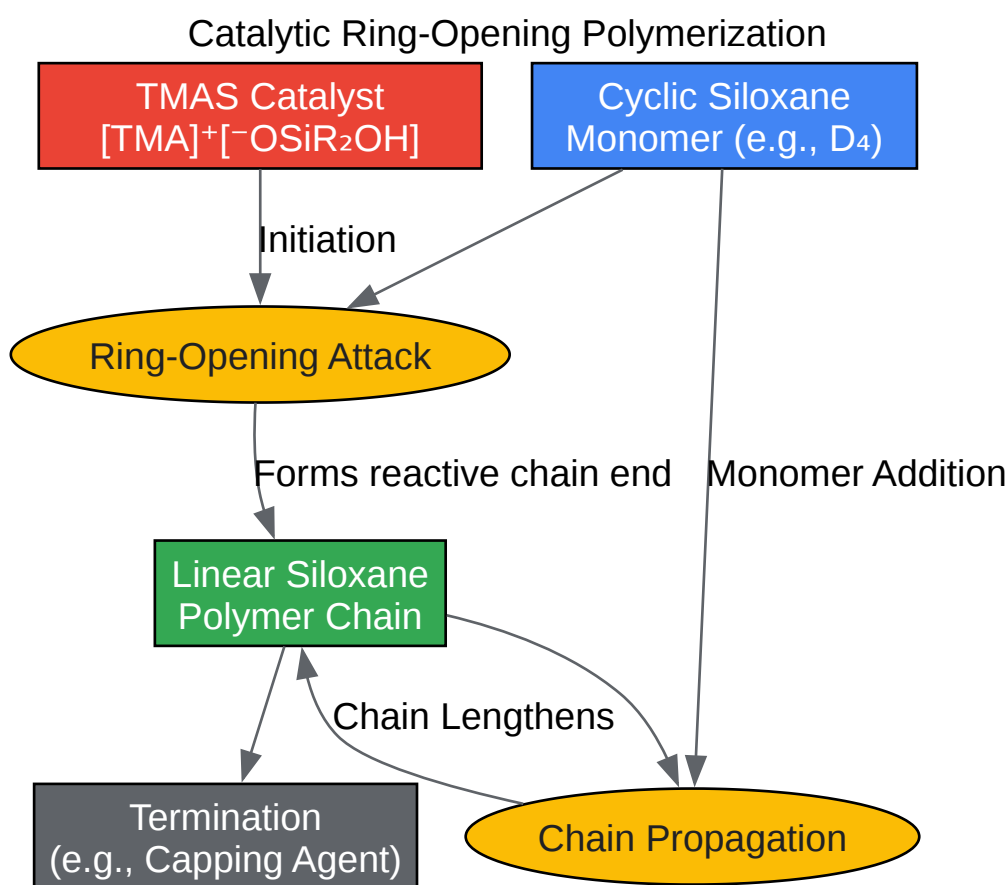
Caption: General workflow for the synthesis of **tetramethylammonium siloxanolate**.

## Applications in Research and Development

TMAS is a multifaceted compound with significant applications in catalysis and materials science.

### Catalyst for Siloxane Polymerization

The primary industrial use of TMAS is as a catalyst for the ring-opening polymerization of cyclic siloxanes, which is a fundamental process in the production of silicone polymers, resins, and elastomers.<sup>[1]</sup> The siloxanolate anion actively opens the Si-O bonds of the cyclic monomers, leading to the formation of long-chain linear or branched polymers.<sup>[1]</sup>



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Caption: Catalytic cycle of siloxane polymerization initiated by TMAS.

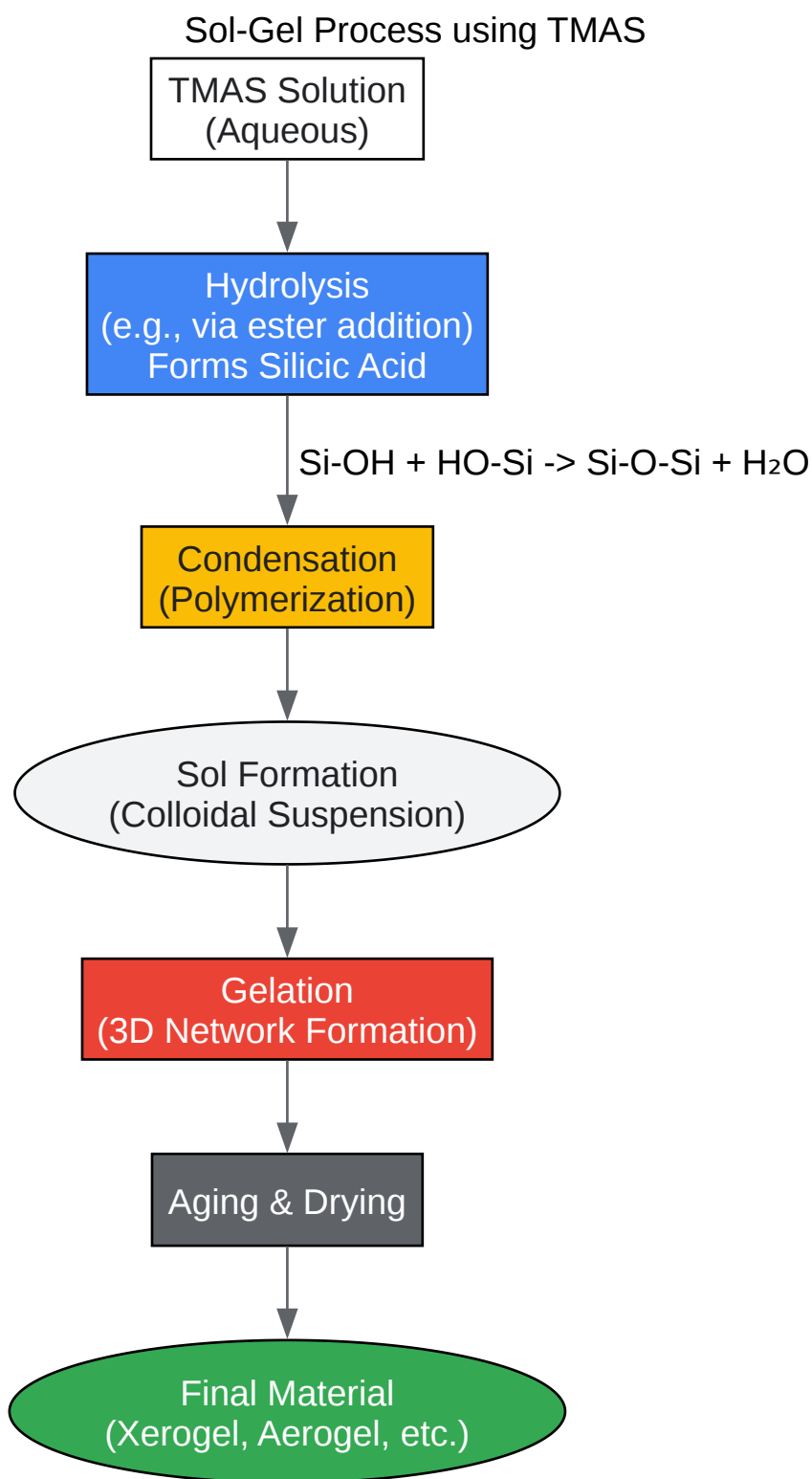
TMAS also functions as a mild base catalyst in various organic reactions, including condensation, aldol condensation, and Michael additions, where its bulky cation helps to minimize side reactions.[1][2]

## Precursor for Advanced Silica Materials

TMAS is a key precursor for fabricating silica-based materials through sol-gel processes.[1][9] It undergoes controlled hydrolysis and condensation reactions to form silicic acid, which then polymerizes to create silica networks.[2] This method allows for the synthesis of materials with tailored properties, such as high porosity and specific surface areas.

### Key Applications:

- **Mesoporous Silica:** The controlled gelation of TMAS solutions can produce xerogels and aerogels with high porosity (>90%) and defined pore structures, making them suitable as host matrices for proteins or for catalysis.[9]
- **Nanoparticles:** It is used in the synthesis of silica nanoparticles for applications in drug delivery systems, nanocomposites, and advanced coatings.[3][10]
- **Structure-Directing Agent (SDA):** In the synthesis of porous crystalline materials like Zeolitic Imidazolate Frameworks (ZIFs), the tetramethylammonium cation can act as a template, directing the formation of specific framework structures and pore sizes.[1][10]



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Caption: Workflow for silica material synthesis via the TMAS sol-gel process.

## Safety and Handling

**Tetramethylammonium siloxanolate** is a hazardous chemical that requires strict safety protocols. It is classified as a combustible liquid that is harmful if swallowed and fatal in contact with skin.[6] It causes severe skin burns and eye damage and can cause damage to organs through single or repeated exposure.[6]

- Personal Protective Equipment (PPE): Use of neoprene or nitrile rubber gloves, chemical goggles or a face shield, and a NIOSH-certified respirator is mandatory.[6]
- Handling: Handle in a well-ventilated area, avoiding all contact with skin and eyes. Keep away from heat, sparks, and open flames. The material should be stored under an inert atmosphere (nitrogen or argon) in sealed containers.[6]
- Incompatibilities: It reacts with acids, alcohols, esters, halogens, ketones, and water.[6]
- First Aid: In case of skin contact, wash immediately with plenty of soap and water and seek immediate medical attention. For eye contact, flush thoroughly with water for at least 15 minutes and get immediate medical attention.[6]

## Conclusion

**Tetramethylammonium siloxanolate** is a pivotal precursor chemical with dual functionality as both a potent catalyst and a versatile building block. Its role in the production of high-performance silicones is well-established, while its growing application in the synthesis of tailored silica nanomaterials continues to open new avenues in materials science, electronics, and drug delivery. A thorough understanding of its synthesis, properties, and handling is essential for researchers aiming to leverage its unique chemical characteristics for advanced applications.

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